

# The Solubility of Diethoxy(methyl)vinylsilane in Organic Solvents: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Diethoxy(methyl)vinylsilane

Cat. No.: B1346783

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## Introduction

**Diethoxy(methyl)vinylsilane** (CAS No. 5507-44-8) is a versatile organosilane compound integral to the synthesis of advanced materials.<sup>[1][2]</sup> Its utility in the development of polymers, surface modification of materials, and as a coupling agent underscores the importance of understanding its behavior in various chemical environments.<sup>[3]</sup> For researchers, scientists, and professionals in drug development, a comprehensive grasp of its solubility characteristics is paramount for optimizing reaction conditions, ensuring formulation stability, and predicting material compatibility. This in-depth technical guide provides a thorough examination of the solubility of **diethoxy(methyl)vinylsilane** in organic solvents, blending theoretical principles with practical experimental methodologies. While extensive quantitative solubility data for this specific silane is not readily available in public literature, this guide offers a robust framework for predicting and determining its solubility, empowering users to make informed decisions in their research and development endeavors.

## Physicochemical Properties of Diethoxy(methyl)vinylsilane

A foundational understanding of the physicochemical properties of **diethoxy(methyl)vinylsilane** is essential for predicting its solubility behavior. These properties dictate the nature and strength of its intermolecular interactions with solvent molecules.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O <sub>2</sub> Si	[4]
Molecular Weight	160.29 g/mol	[5]
Appearance	Colorless liquid	[5]
Density	0.858 g/mL at 25 °C	[5]
Boiling Point	133-134 °C	[3]
Refractive Index	n <sub>20</sub> /D 1.401	[5]
Flash Point	17 °C (62.6 °F)	[5]

## Theoretical Principles of Solubility

The solubility of a solute in a solvent is governed by the fundamental principle of "like dissolves like." [6][7] This adage is a simplified expression of the complex interplay of intermolecular forces between solute and solvent molecules. The miscibility of **diethoxy(methyl)vinylsilane** in organic solvents can be predicted by analyzing its molecular structure and the corresponding intermolecular forces it can engage in.

## Molecular Structure and Polarity

The structure of **diethoxy(methyl)vinylsilane** features distinct regions that contribute to its overall solubility characteristics:

- **Nonpolar Moieties:** The methyl (-CH<sub>3</sub>) and vinyl (-CH=CH<sub>2</sub>) groups are nonpolar and contribute to van der Waals interactions (dispersion forces).
- **Polar Moieties:** The two ethoxy groups (-OCH<sub>2</sub>CH<sub>3</sub>) introduce polarity due to the electronegative oxygen atoms, allowing for dipole-dipole interactions. The silicon-oxygen bonds also contribute to the molecule's polarity.
- **Hydrogen Bonding:** While the molecule itself does not have hydrogen bond donors, the oxygen atoms in the ethoxy groups can act as hydrogen bond acceptors.

This combination of nonpolar and polar features suggests that **diethoxy(methyl)vinylsilane** will exhibit good solubility in a range of organic solvents with varying polarities.

Caption: Molecular structure of **Diethoxy(methyl)vinylsilane** highlighting its functional groups.

## Hansen Solubility Parameters (HSP)

A more quantitative approach to predicting solubility is the use of Hansen Solubility Parameters (HSP).<sup>[6][8]</sup> The total cohesive energy of a substance is divided into three components: dispersion ( $\delta D$ ), polar ( $\delta P$ ), and hydrogen bonding ( $\delta H$ ).<sup>[7]</sup> Materials with similar HSP values are likely to be miscible.

While experimentally determined HSP values for **diethoxy(methyl)vinylsilane** are not available, we can estimate them based on its structure and data from related compounds like siloxanes and vinyl ethers.<sup>[9][10]</sup>

Estimated Hansen Solubility Parameters for **Diethoxy(methyl)vinylsilane**:

Parameter	Estimated Value (MPa <sup>0.5</sup> )
$\delta D$ (Dispersion)	16.0
$\delta P$ (Polar)	4.5
$\delta H$ (Hydrogen Bonding)	6.0

These estimated values place **diethoxy(methyl)vinylsilane** in a region of the Hansen space that suggests good compatibility with a wide array of common organic solvents.

## Predicted Qualitative Solubility Profile

Based on the "like dissolves like" principle and the estimated Hansen Solubility Parameters, the following table provides a predicted qualitative solubility profile of **diethoxy(methyl)vinylsilane** in various classes of organic solvents.

Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Alcohols	Methanol, Ethanol, Isopropanol	Soluble	The ethoxy groups can act as hydrogen bond acceptors, and the overall polarity is compatible. Solubility in methanol is also reported in literature.
Hydrocarbons	Hexane, Heptane, Toluene, Xylene	Soluble	The nonpolar methyl and vinyl groups will interact favorably with nonpolar hydrocarbon solvents.
Ethers	Diethyl ether, Tetrahydrofuran (THF)	Soluble	The polarity and hydrogen bond accepting nature of ethers are similar to the ethoxy groups of the silane.
Ketones	Acetone, Methyl ethyl ketone (MEK)	Soluble	The polarity of ketones is well-matched with the silane, facilitating miscibility.
Esters	Ethyl acetate, Butyl acetate	Soluble	Similar polarity and hydrogen bond accepting capabilities lead to good solubility.
Chlorinated Solvents	Dichloromethane, Chloroform	Soluble	The moderate polarity of chlorinated solvents aligns well with the silane's characteristics.

Aprotic Polar Solvents	Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO)	Moderately Soluble to Soluble	While the high polarity of these solvents might create a slight mismatch, solubility is still expected due to the polar nature of the ethoxy groups.
Water	Insoluble	The dominant nonpolar hydrocarbon character of the molecule and its susceptibility to hydrolysis make it insoluble in water.	

## Experimental Protocols for Solubility Determination

To obtain precise and reliable solubility data, experimental determination is essential. The following protocols provide step-by-step methodologies for both qualitative miscibility testing and quantitative solubility measurement.

### Protocol for Qualitative Miscibility Assessment

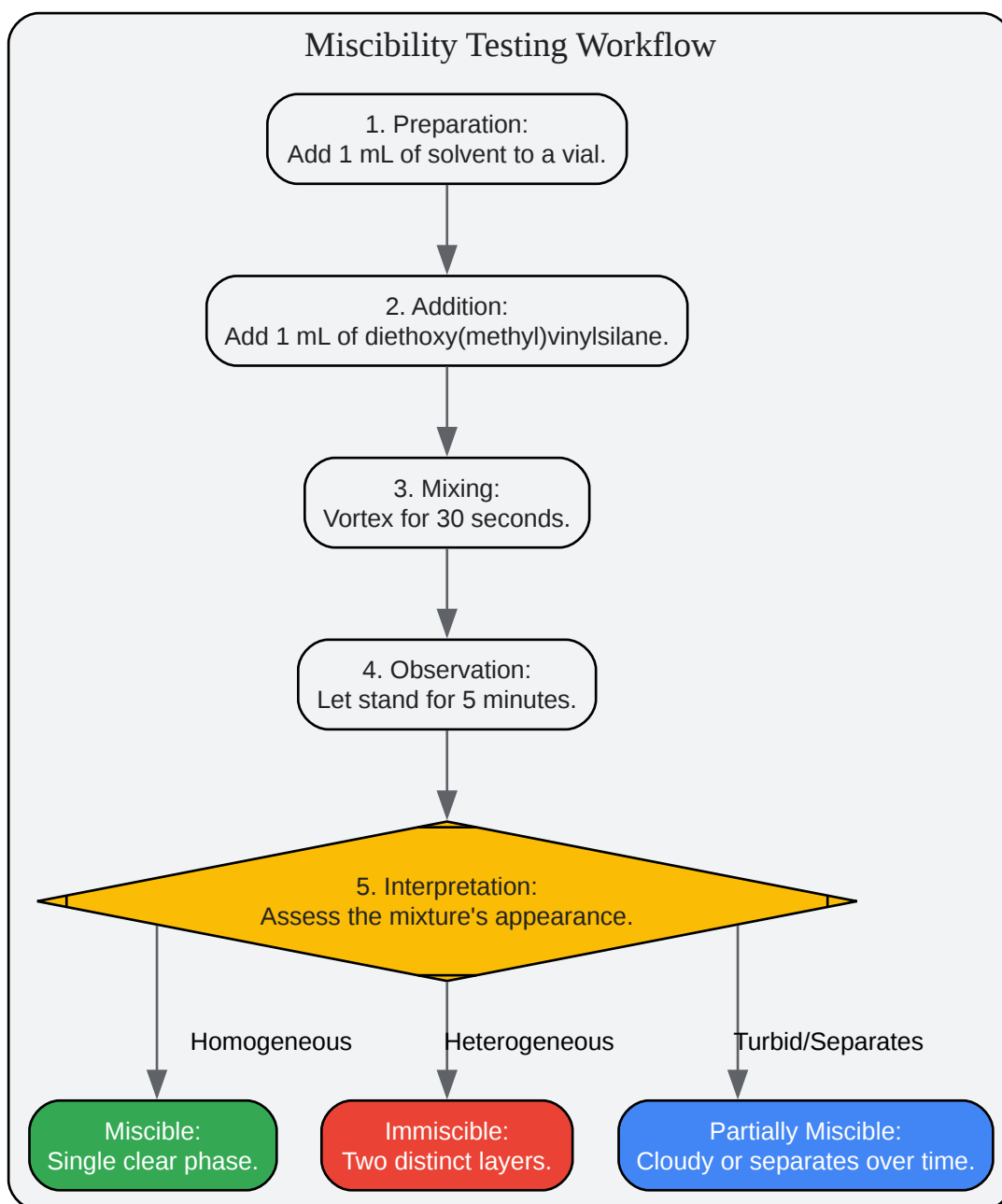
This simple visual method provides a quick determination of whether **diethoxy(methyl)vinylsilane** is miscible in a given solvent at a specific ratio.

Methodology:

- Preparation: In a clean, dry 4 mL glass vial, add 1 mL of the test solvent.
- Addition: To the solvent, add 1 mL of **diethoxy(methyl)vinylsilane**.
- Mixing: Cap the vial and vortex or shake vigorously for 30 seconds to ensure thorough mixing.
- Observation: Allow the mixture to stand undisturbed for at least 5 minutes.

- Interpretation:

- Miscible: A single, clear, homogeneous liquid phase is observed.
- Immiscible: Two distinct layers are formed, separated by a clear meniscus.
- Partially Miscible: The formation of a cloudy or turbid solution, or the separation into two layers after an initial appearance of homogeneity.



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Caption: Workflow for the qualitative miscibility assessment of **diethoxy(methyl)vinylsilane**.

## Protocol for Quantitative Solubility Determination (Isothermal Method)

This protocol allows for the determination of the saturation solubility of **diethoxy(methyl)vinylsilane** in a specific solvent at a controlled temperature. This method is adapted from standard practices for determining the solubility of organic compounds.

Methodology:

- Apparatus Setup:
  - Place a 10 mL glass vial with a magnetic stir bar on a magnetic stir plate.
  - Use a temperature-controlled water bath or heating block to maintain a constant temperature (e.g., 25 °C).
- Sample Preparation:
  - Add a known volume (e.g., 5 mL) of the desired organic solvent to the vial.
  - Allow the solvent to equilibrate to the target temperature.
- Titration:
  - Slowly add small, known volumes (e.g., 100 µL) of **diethoxy(methyl)vinylsilane** to the stirring solvent.
  - After each addition, allow the mixture to stir for at least 2 minutes and visually inspect for complete dissolution.
  - Continue adding the silane until a slight, persistent cloudiness or the formation of a second phase is observed, indicating that the saturation point has been reached.
- Equilibration (for precise measurements):

- Prepare a supersaturated solution by adding an excess of **diethoxy(methyl)vinylsilane** to a known volume of the solvent at the desired temperature.
- Stir the mixture vigorously for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- Allow the undissolved solute to settle.
- Quantification:
  - Carefully withdraw a known volume of the clear, saturated supernatant.
  - Determine the concentration of **diethoxy(methyl)vinylsilane** in the supernatant using an appropriate analytical technique (e.g., gas chromatography (GC) with a suitable internal standard, or gravimetric analysis after solvent evaporation).
- Calculation:
  - Express the solubility in desired units, such as g/100 mL or mol/L.

## Safety and Handling

**Diethoxy(methyl)vinylsilane** is a flammable liquid and may cause skin, eye, and respiratory irritation.[2][5] It is essential to handle this chemical in a well-ventilated fume hood and to wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Always consult the Safety Data Sheet (SDS) before use for complete safety and handling information.

## Conclusion

This technical guide provides a comprehensive overview of the solubility of **diethoxy(methyl)vinylsilane** in organic solvents. By understanding the interplay of its molecular structure and the properties of various solvents, researchers can make informed predictions about its miscibility. The provided experimental protocols offer practical methods for determining both qualitative and quantitative solubility, enabling the optimization of its use in a wide range of scientific and industrial applications. The synthesis of theoretical principles and



actionable experimental procedures in this guide serves as a valuable resource for scientists and professionals working with this versatile organosilane.

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Address: 3281 E Guasti Rd

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